

A Comprehensive Technical Guide to the Safe Handling of Bis(diethylamino)silane

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Compound of Interest

Compound Name: *Bis(diethylamino)silane*

Cat. No.: *B1590842*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information, handling protocols, and emergency procedures for **bis(diethylamino)silane** (BDEAS). The following sections detail the physical and chemical properties, potential hazards, required personal protective equipment, and step-by-step measures for safe use, storage, and disposal.

Chemical and Physical Properties

Bis(diethylamino)silane is a colorless liquid utilized as a precursor in the deposition of silicon-containing thin films, such as silicon dioxide (SiO_2) and silicon nitride (SiN_x), through processes like Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD).^[1] Its properties are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₂₂ N ₂ Si
Molecular Weight	174.36 g/mol [2]
CAS Number	27804-64-4 [2]
Appearance	Colorless liquid [2]
Density	0.786 - 0.804 g/mL [2] [3] [4]
Boiling Point	188 °C @ 760 torr; 70 °C @ 30 torr [2] [5]
Melting Point	-10 °C [6]
Vapor Pressure	1 mm Hg @ 20 °C [3]
Flash Point	>30 °C [7]
Solubility	Reacts violently with water [3]

Hazard Identification and Classification

Bis(diethylamino)silane is a flammable and corrosive liquid that poses significant health and safety risks. It is crucial to understand these hazards to ensure safe handling.

Hazard Class	GHS Classification
Flammable Liquid	Category 2 or 3[7][8]
Substances which, in contact with water, emit flammable gases	Category 2[8]
Acute Toxicity (Oral)	Category 3[8]
Acute Toxicity (Dermal)	Category 3[8]
Acute Toxicity (Inhalation)	Category 4[8]
Skin Corrosion/Irritation	Category 1[9]
Serious Eye Damage/Eye Irritation	Category 1[10]
Specific target organ toxicity — single exposure (respiratory tract irritation)	Category 3[8]

Signal Word: Danger[7][10]

Hazard Statements:

- H225/H226: Highly flammable liquid and vapor / Flammable liquid and vapor.[4][8]
- H261: In contact with water releases flammable gas.[4][8]
- H301+H311: Toxic if swallowed or in contact with skin.[8]
- H314: Causes severe skin burns and eye damage.[10]
- H318: Causes serious eye damage.[10]
- H332: Harmful if inhaled.[8]
- H335: May cause respiratory irritation.[8]

Handling and Storage Protocols

Strict adherence to proper handling and storage procedures is mandatory to minimize risks.

3.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[10]
- Use explosion-proof electrical, ventilating, and lighting equipment.[10]
- Ground and bond containers and receiving equipment to prevent static discharge.[10]
- Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[11]

3.2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **bis(diethylamino)silane**:

PPE Category	Specification
Eye Protection	Chemical goggles and a face shield are required. Contact lenses should not be worn. [11][12]
Hand Protection	Neoprene or nitrile rubber gloves are recommended. Gloves must be inspected before use and changed immediately if contaminated.[11][12]
Body Protection	A flame-resistant lab coat should be worn over personal clothing, buttoned, and properly fitted. [12]
Respiratory Protection	In case of inadequate ventilation, a NIOSH-certified combination organic vapor/amine gas (brown cartridge) respirator is necessary. For unknown concentrations or emergencies, a self-contained breathing apparatus (SCBA) should be used.[11][12]
Foot Protection	Closed-toe shoes are required.[12]

3.3. Storage

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[10]
- Keep containers tightly closed and stored under an inert atmosphere (e.g., nitrogen).[3][10]
- Store locked up.[10]
- Incompatible materials include acids, alcohols, and oxidizing agents.[10]

Experimental Workflow: Safe Handling Procedure

The following diagram outlines the logical workflow for the safe handling of **bis(diethylamino)silane** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **bis(diethylamino)silane**.

Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

5.1. First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[11]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash with plenty of soap and water. Get immediate medical advice/attention.[11]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If you feel unwell, seek medical advice.[11]
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical advice/attention.[11]

5.2. Fire-Fighting Measures

- Suitable extinguishing media: Water spray, foam, carbon dioxide, or dry chemical.[10][11]
- Unsuitable extinguishing media: Do not use straight streams of water.[10]
- Specific hazards: Flammable liquid and vapor. Reacts with water and moisture in the air, liberating diethylamine.[10][11] Irritating fumes of diethylamine and organic acid vapors may develop when the material is exposed to water or open flame.[10][11]
- Protective equipment: Do not enter the fire area without proper protective equipment, including respiratory protection.[10][11]

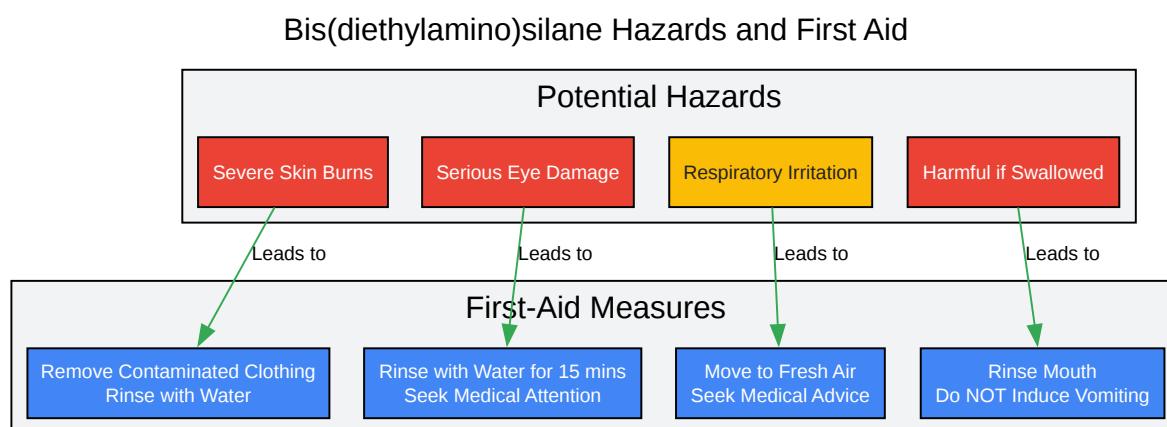
5.3. Accidental Release Measures

- Eliminate all ignition sources.[11]
- Use special care to avoid static electric charges.[11]

- Evacuate unnecessary personnel.[11]
- Wear appropriate personal protective equipment as described in Section 3.2.
- Contain any spills with dikes or absorbents to prevent migration and entry into sewers or streams.[11]
- Clean up spills as soon as possible, using an absorbent, non-combustible material (e.g., sand, earth) to collect it.[11][12]
- Use only non-sparking tools.[11]
- Dispose of the collected material in a suitable, sealed container in accordance with local, state, and federal regulations.[11][13]

Hazard and First-Aid Relationship

The following diagram illustrates the relationship between the potential hazards of **bis(diethylamino)silane** and the corresponding first-aid measures.



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Caption: Relationship between hazards and first-aid measures.

Disposal Considerations

Dispose of **bis(diethylamino)silane** and its containers in a safe manner in accordance with local, state, and federal regulations.[\[11\]](#) Do not dispose of waste into sewers.[\[11\]](#) Handle empty containers with care as residual vapors are flammable.[\[11\]](#) Avoid release to the environment.[\[11\]](#)

This technical guide is intended to provide comprehensive safety information. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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